

Ethyl acetoacetate-d5 chemical properties

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Compound of Interest

Compound Name: Ethyl acetoacetate-d5

Cat. No.: B12403581

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An In-depth Technical Guide to **Ethyl Acetoacetate-d5**

Abstract

Ethyl acetoacetate-d5 is the deuterated analog of ethyl acetoacetate, a key reagent and intermediate in organic synthesis. This technical guide provides a comprehensive overview of the chemical and physical properties of **Ethyl acetoacetate-d5**, detailed experimental protocols for its analysis, and its applications, particularly within the realms of scientific research and pharmaceutical development. The inclusion of deuterium atoms provides a valuable tool for researchers, primarily as an internal standard for mass spectrometry-based quantification and as a tracer in metabolic studies. This document is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled compounds in their work.

Chemical and Physical Properties

Ethyl acetoacetate-d5, also known by its IUPAC name ethyl 3-oxo(²H₅)butanoate, is a colorless to light yellow liquid.^[1] The primary distinction from its non-deuterated counterpart is the replacement of five hydrogen atoms with deuterium, which imparts a higher molecular weight and unique spectroscopic properties.

General Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₅ D ₅ O ₃	[1][2]
Molecular Weight	135.17 g/mol	[1][2]
CAS Number	55514-60-8	[1][3]
Appearance	Colorless to light yellow liquid	[1]
Purity	≥98%	[3][4]
Isotopic Enrichment	≥98%	[1]

Physicochemical Data

The following data pertains to the non-deuterated form, ethyl acetoacetate, and can be considered approximate for the deuterated analog.

Property	Value	Reference
Boiling Point	180.8 °C	[5]
Melting Point	-45 °C	[5]
Density	1.030 g/cm ³	[5]
Solubility in Water	2.86 g/100 mL at 20 °C	[5]
Acidity (pKa)	10.68 in H ₂ O	[5]

Storage and Handling

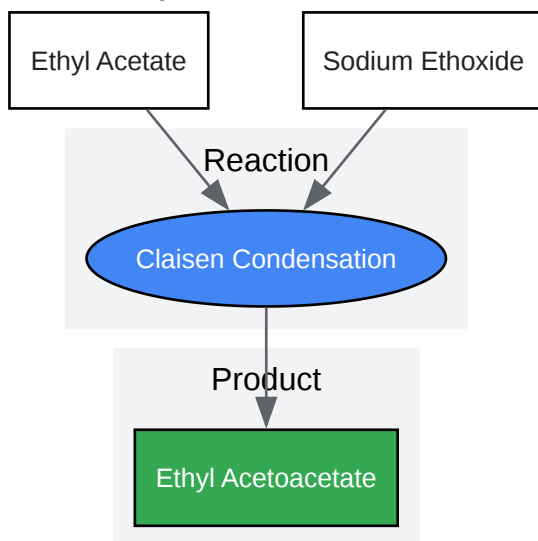
For long-term stability, **Ethyl acetoacetate-d5** should be stored at -20°C.[1][2] For short-term use, storage at 2-8°C is acceptable.[3] The compound should be handled in a well-ventilated area, and appropriate personal protective equipment should be worn.

Synthesis and Reactions

Ethyl acetoacetate is commercially synthesized by the treatment of diketene with ethanol.[5] The classic laboratory synthesis involves the Claisen condensation of ethyl acetate.[5][6] For

the synthesis of **Ethyl acetoacetate-d5**, deuterated starting materials would be required.

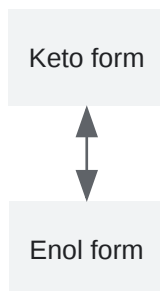
General Synthesis of Ethyl Acetoacetate via Claisen Condensation



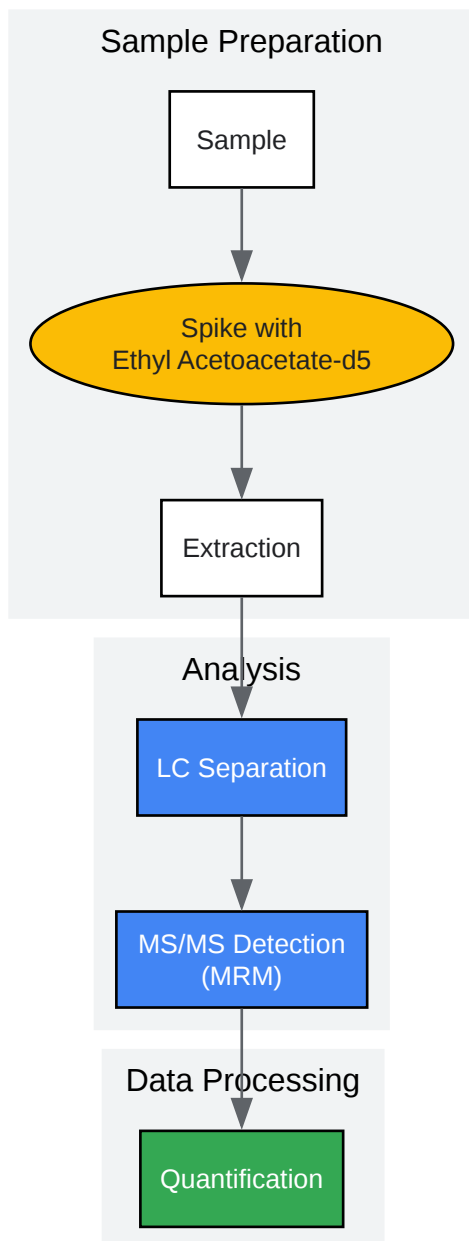
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Caption: Synthesis of Ethyl Acetoacetate.

A key chemical property of ethyl acetoacetate is its existence as a mixture of keto and enol tautomers.[5]

Keto-Enol Tautomerism of Ethyl Acetoacetate-d₅

LC-MS/MS Workflow with Ethyl Acetoacetate-d5 as Internal Standard

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. file.glpbio.com [file.glpbio.com]
- 3. Ethyl acetoacetate-d5 | 55514-60-8 [sigmaaldrich.com]
- 4. Ethyl acetoacetate-d5 | CAS#:55514-60-8 | Chemsrce [chemsrc.com]
- 5. Ethyl acetoacetate - Wikipedia [en.wikipedia.org]
- 6. Organic Syntheses Procedure [orgsyn.org]
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